

# Physicochemical Properties of 1,1,3-Tribromoacetone

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## Compound of Interest

Compound Name: 1,1,3-Tribromoacetone

Cat. No.: B1347163

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**1,1,3-Tribromoacetone** is a halogenated ketone used as a reagent in organic synthesis.<sup>[1]</sup> Its chemical identity is defined by its specific molecular formula and molecular weight, which are fundamental parameters for its application in experimental settings.

## Key Molecular Identifiers

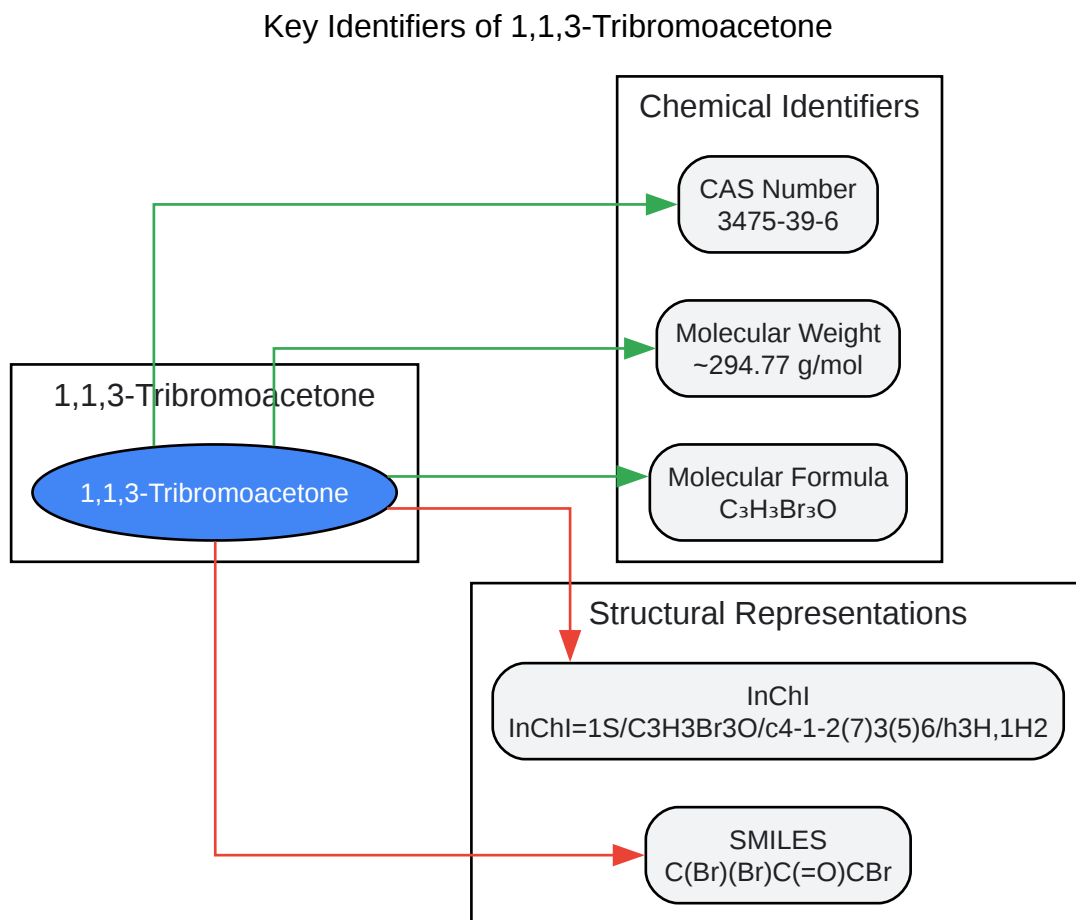
The following table summarizes the key quantitative data for **1,1,3-Tribromoacetone**.

Property	Value	References
Molecular Formula	C <sub>3</sub> H <sub>3</sub> Br <sub>3</sub> O	<sup>[1][2][3][4][5]</sup>
Molecular Weight	294.77 g/mol	<sup>[2][3]</sup>
294.768 g/mol	<sup>[1]</sup>	
294.767 g/mol	<sup>[5][6]</sup>	
294.76732 g/mol	<sup>[4]</sup>	
CAS Number	3475-39-6	<sup>[1][2][3]</sup>

## Structural and Chemical Information

**1,1,3-Tribromoacetone**, also known as 1,1,3-tribromopropan-2-one, has a structure consisting of a propanone backbone substituted with three bromine atoms.<sup>[3][4]</sup> This structural arrangement is crucial to its reactivity and function in chemical syntheses.

Below is a diagram illustrating the key identifiers and structural representations of **1,1,3-Tribromoacetone**.



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Key identifiers and structural representations of **1,1,3-Tribromoacetone**.

## Experimental Considerations

Due to the absence of detailed experimental protocols in the provided search results, this section outlines general considerations for handling **1,1,3-Tribromoacetone** based on its known properties.

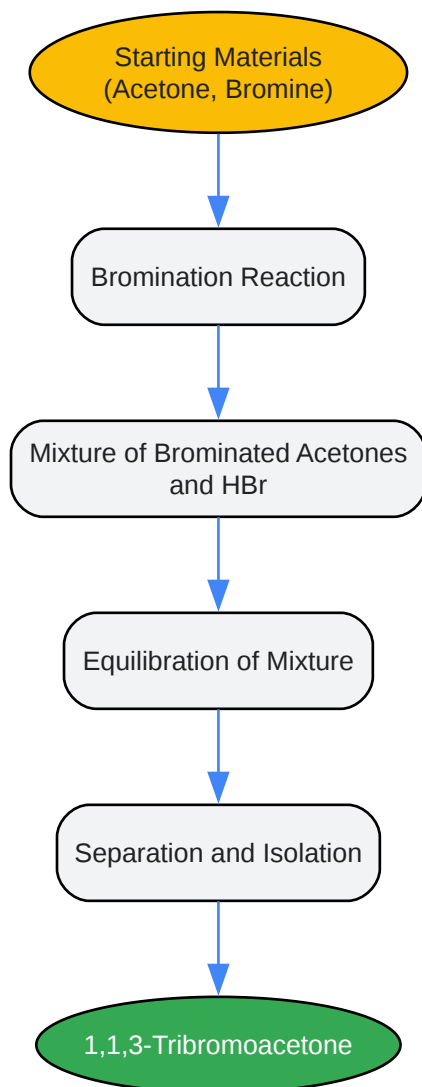
## Synthesis

The primary method for the synthesis of **1,1,3-Tribromoacetone** involves the bromination of acetone.[3] This process typically results in a mixture of brominated acetone derivatives, from

which the desired compound is then isolated.[3]

The logical workflow for its synthesis can be generalized as follows:

#### General Synthesis Workflow for 1,1,3-Tribromoacetone



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A generalized workflow for the synthesis of **1,1,3-Tribromoacetone**.

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## References

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